

VAF347 in DMSO: Application Notes and Protocols for Stock Solutions

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Compound of Interest

Compound Name: VAF347
Cat. No.: B3182392

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These application notes provide detailed protocols for the preparation, storage, and use of **VAF347** stock solutions in dimethyl sulfoxide (DMSO). **VAF347** is a cell-permeable agonist of the Aryl Hydrocarbon Receptor (AhR), a ligand-dependent transcription factor.^{[1][2][3]} Activation of AhR by **VAF347** modulates various signaling pathways, leading to anti-inflammatory and immunomodulatory effects.^{[4][5]}

Physicochemical and Solubility Data

A summary of the key properties of **VAF347** is provided below.



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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VAF347 Signaling Pathway

VAF347 acts as an agonist for the Aryl Hydrocarbon Receptor (AhR). Upon binding, the **VAF347**-AhR complex translocates to the nucleus and forms a heterodimer with the AhR Nuclear Translocator (ARNT). This complex then binds to Dioxin Response Elements (DREs) in the promoter regions of target genes, initiating their transcription. A key target gene is Cytochrome P450 1A1 (CYP1A1). The activation of AhR signaling by **VAF347** also leads to the inhibition of pro-inflammatory cytokines such as Interleukin-6 (IL-6) and impacts T-cell differentiation, promoting the development of IL-22-secreting T-helper cells while inhibiting IL-17 production.



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Caption: **VAF347** activates the AhR signaling pathway.

Experimental Protocols

Preparation of a 1 mg/mL **VAF347** Stock Solution in DMSO

This protocol details the preparation of a 1 mg/mL stock solution of **VAF347** in DMSO.

Materials:

- **VAF347** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips

Procedure:

- Pre-weighing Preparation: Allow the **VAF347** vial to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing **VAF347**: Carefully weigh out 1 mg of **VAF347** powder using an analytical balance and place it into a sterile amber vial.
- Adding DMSO: Add 1 mL of anhydrous DMSO to the vial containing the **VAF347**.
- Dissolution: Cap the vial tightly and vortex or sonicate gently until the **VAF347** is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.

- Labeling: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Safety Precautions:

- Handle **VAF347** in a well-ventilated area or fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- DMSO can facilitate the absorption of substances through the skin; therefore, avoid direct contact.

Storage and Stability of VAF347 Stock Solutions

Proper storage is crucial to maintain the integrity of the **VAF347** stock solution.



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Note: It is recommended to use the stock solution within the specified periods when stored at the indicated temperatures.

Application Workflow

The following diagram illustrates a typical workflow for using a **VAF347** DMSO stock solution in cell-based assays.



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Caption: General workflow for **VAF347** application.

In Vitro and In Vivo Dosing Information

The following table provides examples of **VAF347** concentrations and dosages used in published research. These should be considered as starting points, and optimal concentrations may vary depending on the specific cell line, animal model, and experimental conditions.



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Note on DMSO in Cell Culture: When preparing working solutions for cell culture, ensure the final concentration of DMSO is low (typically <0.5%) to avoid solvent-induced toxicity or off-target effects. It is crucial to include a vehicle control (medium with the same final concentration of DMSO) in all experiments.

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